

# Personal protective equipment for handling TAN-420E

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## Compound of Interest

Compound Name: TAN-420E

Cat. No.: B1282777

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## Essential Safety and Handling Guide for TAN-420E

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for the handling of **TAN-420E**, also known as Dihydroherbimycin A, including operational and disposal plans.

## Hazard Identification and Classification

**TAN-420E** is classified with the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[\[1\]](#)
- Acute and Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.[\[1\]](#)

Hazard Statements:

- H302: Harmful if swallowed.[\[1\]](#)
- H410: Very toxic to aquatic life with long lasting effects.[\[1\]](#)

## Personal Protective Equipment (PPE)

The following personal protective equipment is required to minimize exposure and ensure safety when handling **TAN-420E**.

PPE Category	Required Equipment	Specifications
Eye Protection	Safety goggles with side-shields	Must be worn to protect against splashes and dust.
Hand Protection	Protective gloves	Chemical-resistant gloves are necessary to prevent skin contact.
Skin and Body Protection	Impervious clothing	A lab coat or other protective clothing that prevents skin exposure.
Respiratory Protection	Suitable respirator	Use in areas with adequate ventilation. A respirator may be needed if dust or aerosols are generated. <a href="#">[1]</a>

## Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **TAN-420E** and ensuring a safe laboratory environment.

Precautions for Safe Handling:[\[1\]](#)

- Avoid inhalation, and contact with eyes and skin.[\[1\]](#)
- Prevent the formation of dust and aerosols.[\[1\]](#)
- Use only in areas with appropriate exhaust ventilation.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Wash skin thoroughly after handling.[\[1\]](#)

Conditions for Safe Storage:[\[1\]](#)

- Keep the container tightly sealed.[\[1\]](#)
- Store in a cool, well-ventilated area.[\[1\]](#)
- Protect from direct sunlight and sources of ignition.[\[1\]](#)
- Recommended storage temperatures: -20°C for powder or -80°C in solvent.[\[1\]](#)

## First Aid Measures

In case of exposure, follow these first aid measures immediately.

Exposure Route	First Aid Procedure
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. <a href="#">[1]</a>
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and call a physician. <a href="#">[1]</a>
Eye Contact	Remove any contact lenses, locate an eye-wash station, and flush eyes immediately with large amounts of water. Separate eyelids with fingers to ensure adequate flushing. Promptly call a physician. <a href="#">[1]</a>
Inhalation	Immediately relocate self or casualty to fresh air. <a href="#">[1]</a>

## Disposal Plan

**TAN-420E** and its container must be disposed of as hazardous waste.

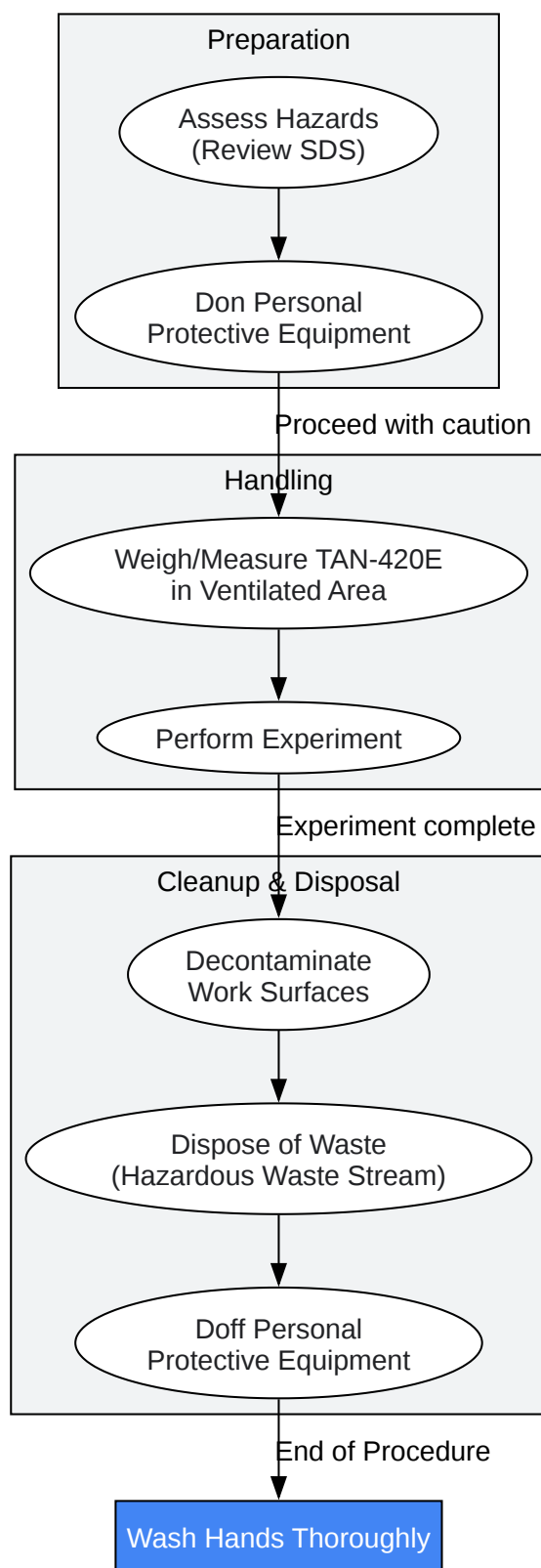
Disposal Guidelines:

- Dispose of contents and container to an approved waste disposal plant.[\[1\]](#)
- Avoid release to the environment.[\[1\]](#)

- Collect any spillage.[\[1\]](#)

## Experimental Workflow for Handling TAN-420E

The following diagram outlines the standard operational workflow for handling **TAN-420E** in a laboratory setting.



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Figure 1. A logical workflow for the safe handling of **TAN-420E**.

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## References

- 1. Dihydroherbimycin A|MSDS [dcchemicals.com]
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